

ARQ 736 Preclinical and Early Clinical Profile

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Compound Focus: Arq-736

CAS No.: 1228237-57-7

Cat. No.: S548807

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The table below summarizes the key details about ARQ 736 found in the search results:

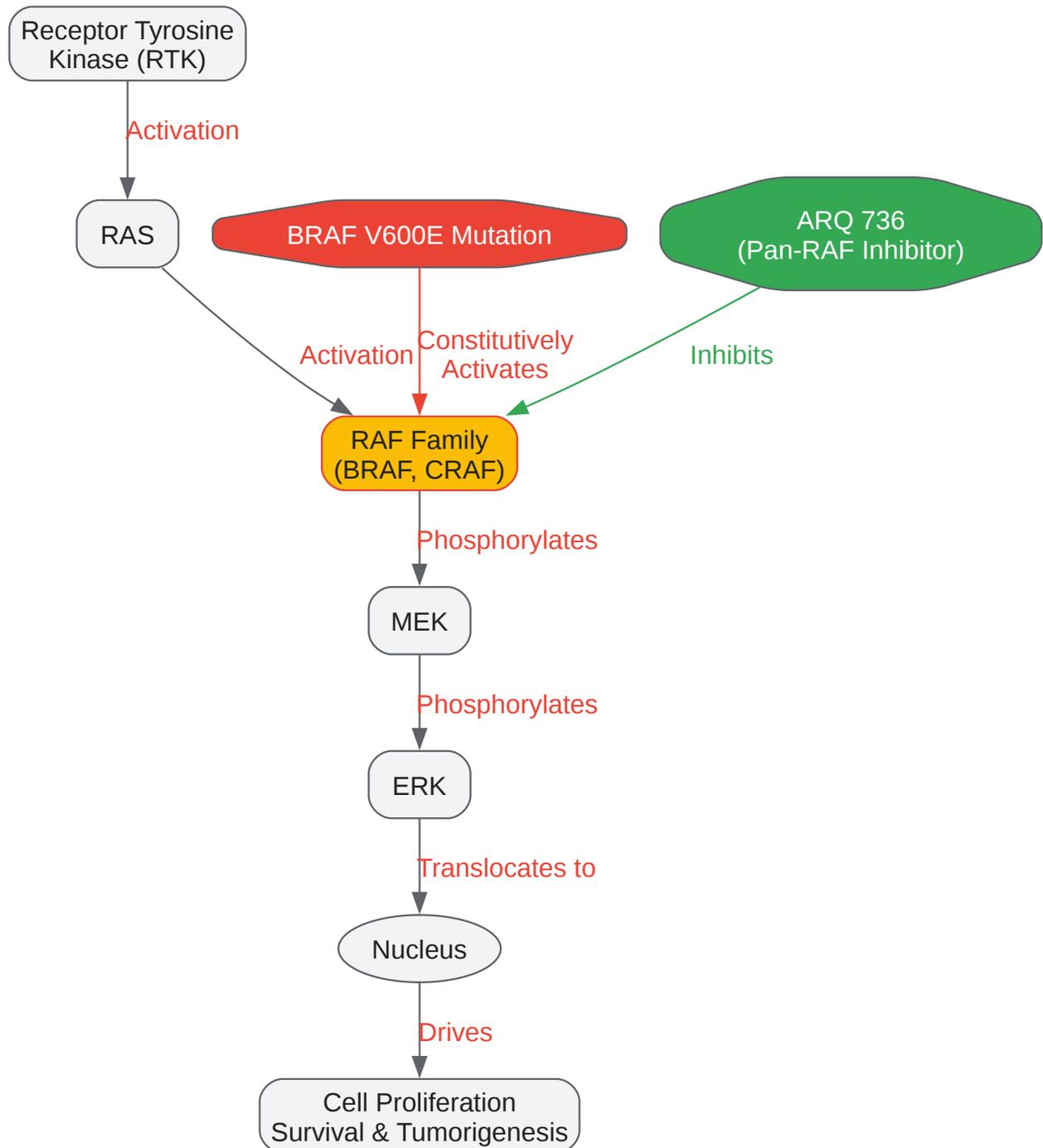
Aspect	Description
Compound Name	ARQ 736
Developer	ArQule, Inc. [1] [2]
Class	Small molecule, ATP-competitive pan-RAF kinase inhibitor [2]
Preclinical Target Profile	Potent inhibitor of mutant BRAF (V600E) , wild-type BRAF , and c-RAF [2]
Development Status	Phase 1 clinical trial (initiated in 2010); no later-phase trials found, indicating development was likely discontinued [1] [2]
Phase 1 Trial Objective	Assess safety, tolerability, pharmacokinetics, and preliminary anti-tumor activity in patients with advanced solid tumors harboring BRAF mutations [2]

The RAF Signaling Context

ARQ 736 was designed to target the RAF/MEK/ERK pathway, a key signaling cascade frequently dysregulated in cancer [3] [4]. This pathway, often activated by mutations in **BRAF**, drives cell proliferation and survival [3].

The following diagram illustrates the signaling pathway that ARQ 736 was designed to inhibit and the context of its development:

ARQ 736 was developed to block the RAF/MEK/ERK pathway, which is constitutively activated by BRAF mutations like V600E.



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Mutations in the **BRAF** gene, particularly the **V600E** mutation, cause constitutive activation of this pathway, making it a prime therapeutic target [3]. ARQ 736 was characterized as a **pan-RAF inhibitor**, meaning it was designed to inhibit multiple members of the RAF family (mutant BRAF, wild-type BRAF, and c-RAF) to block this oncogenic signaling [2].

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References

1. ArQule, Inc. Enrolls First Patient in Phase 1 Trial of ARQ ... [biospace.com]
2. ARQULE : Enrolls First Patient in Phase 1 Trial of ARQ 736, ... [marketscreener.com]
3. B-Raf and the inhibitors: from bench to bedside - PMC [pmc.ncbi.nlm.nih.gov]
4. Role of the Extracellular Signal-Regulated Kinase 1/2 ... [frontiersin.org]

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